

what is the origin of Primocarcin

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Compound of Interest

Compound Name: *Primocarcin*

Cat. No.: *B14178731*

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An in-depth technical guide on the core aspects of **Primocarcin** for researchers, scientists, and drug development professionals.

Abstract

Primocarcin, also known by its chemical name 5-acetamido-4-oxohex-5-enamide, is a natural product with notable antitumor properties. This document provides a comprehensive overview of the origin, biological activity, and known characteristics of **Primocarcin**. Due to the limited availability of recent research, this guide synthesizes the foundational information from early studies to serve as a resource for modern scientific exploration.

Origin and Discovery

Primocarcin is a metabolite produced by the lichen *Cladonia leptoclada*, a member of the Cladoniaceae family. The name "**Primocarcin**" is derived from "primo" (first) and "carcin" (cancer), reflecting its early identification as a potential antitumor agent^[1].

Chemical Properties

The fundamental chemical properties of **Primocarcin** are summarized in the table below.

Property	Value
Chemical Formula	C ₈ H ₁₂ N ₂ O ₃
Molecular Weight	184.19 g/mol
IUPAC Name	5-acetamido-4-oxohex-5-enamide
Synonyms	Primocarcin, 5-(Acetylamino)-4-oxo-5-hexenamide
Spectral Data	UV, IR spectra available (as per historical literature)

Biological Activity

Primocarcin has demonstrated antitumor activity in preclinical models. Early studies highlighted its efficacy against specific tumor cell lines.

Antitumor Activity

The primary biological activity reported for **Primocarcin** is its effect against certain cancers. The available *in vivo* data is presented in the table below.

Tumor Model	Dosing Range (mg/kg)	Outcome
Ehrlich Ascites Carcinoma	20-200	T/C Ratio: 135-152
Crocker Sarcoma 180	Not Specified	Active

T/C Ratio: A measure of antitumor efficacy, representing the median survival time of the treated group divided by the median survival time of the control group, multiplied by 100. A T/C ratio > 125 is generally considered significant.

Toxicity

Initial toxicological assessments in murine models have been reported.

Route of Administration	LD ₅₀ (mg/kg)
Intraperitoneal (mice)	50-60
Intravenous (mice)	300

Mechanism of Action and Signaling Pathways

Currently, there is no publicly available information detailing the specific mechanism of action or the signaling pathways modulated by **Primocarcin**. The historical literature focuses on its discovery and initial antitumor screening, but does not delve into its molecular targets or cellular effects. This represents a significant knowledge gap and a potential area for future research.

Experimental Protocols

Detailed experimental protocols for the isolation, characterization, and biological evaluation of **Primocarcin** are not available in recently published literature. The original research articles from the mid-20th century, which would contain these methodologies, are not readily accessible through modern scientific databases.

Logical Relationships and Workflows

The logical flow from the natural source to the observed biological activity of **Primocarcin** can be visualized as follows. This diagram illustrates the general process of natural product drug discovery as it would have applied to **Primocarcin**.



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References

- 1. [inis.iaea.org](https://www.inis.iaea.org) [inis.iaea.org]
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